

# H-D-Glu-OMe CAS number and molecular weight

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## Compound of Interest

Compound Name: *H-D-Glu-OMe*

Cat. No.: *B613110*

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## An In-Depth Technical Guide to **H-D-Glu-OMe**

This technical guide provides essential information on **H-D-Glu-OMe**, a derivative of glutamic acid, for researchers, scientists, and professionals in drug development. This document outlines its chemical properties, and a representative experimental workflow.

## Core Compound Data

**H-D-Glu-OMe**, also known as D-Glutamic acid  $\alpha$ -methyl ester, is a compound frequently utilized in biochemical research and pharmaceutical applications.<sup>[1]</sup> Its key quantitative data are summarized in the table below for easy reference.

Parameter	Value	Reference
CAS Number	26566-13-2	<sup>[1]</sup> <sup>[2]</sup>
Molecular Weight	161.16 g/mol	<sup>[1]</sup> <sup>[2]</sup> <sup>[3]</sup>
Molecular Formula	C <sub>6</sub> H <sub>11</sub> NO <sub>4</sub>	<sup>[1]</sup> <sup>[2]</sup>
Appearance	White to off-white powder	<sup>[1]</sup>
Melting Point	134-140 °C	<sup>[1]</sup>
Purity	≥ 99% (HPLC)	<sup>[1]</sup>

## Experimental Protocols

**H-D-Glu-OMe** is a valuable building block in peptide synthesis.[1] Below is a detailed methodology for a standard experimental protocol involving the incorporation of **H-D-Glu-OMe** into a peptide sequence using Solid-Phase Peptide Synthesis (SPPS).

Objective: To incorporate an **H-D-Glu-OMe** residue into a growing peptide chain on a solid support resin.

Materials:

- Fmoc-protected amino acid resin (e.g., Fmoc-Gly-Wang resin)
- **H-D-Glu-OMe**
- N,N'-Diisopropylcarbodiimide (DIC)
- OxymaPure
- Dimethylformamide (DMF)
- Piperidine solution (20% in DMF)
- Dichloromethane (DCM)
- Kaiser Test reagents

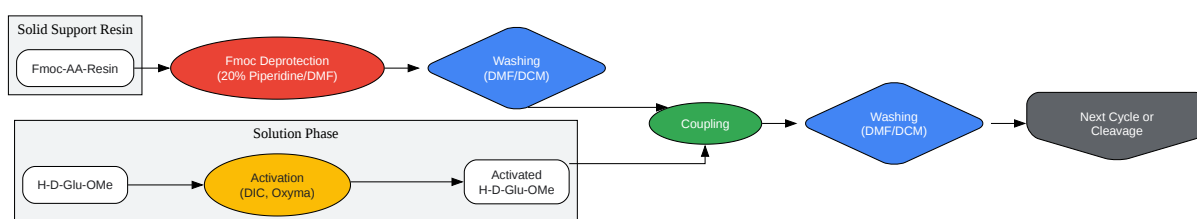
Methodology:

- Resin Swelling: The Fmoc-protected amino acid resin is swelled in DMF for 30 minutes.
- Fmoc Deprotection: The swelled resin is treated with a 20% piperidine solution in DMF for 5 minutes, followed by a second treatment for 15 minutes to remove the Fmoc protecting group from the terminal amino acid.
- Washing: The resin is thoroughly washed with DMF and DCM to remove residual piperidine and by-products. A Kaiser test is performed to confirm the presence of a free primary amine.
- Amino Acid Activation: In a separate vessel, **H-D-Glu-OMe** (3 equivalents) is pre-activated with DIC (3 equivalents) and OxymaPure (3 equivalents) in DMF for 10-15 minutes.

- **Coupling:** The activated **H-D-Glu-OMe** solution is added to the deprotected resin, and the mixture is agitated for 2 hours at room temperature to facilitate the coupling reaction.
- **Washing:** The resin is washed with DMF and DCM to remove excess reagents and by-products.
- **Capping (Optional):** To block any unreacted free amines, the resin can be treated with an acetic anhydride/pyridine/DCM solution.
- **Confirmation of Coupling:** A Kaiser test is performed to confirm the absence of free primary amines, indicating a successful coupling reaction.
- **Chain Elongation:** Steps 2-8 are repeated for each subsequent amino acid to be added to the peptide sequence.

## Visualized Experimental Workflow

The following diagram illustrates the key stages of the Solid-Phase Peptide Synthesis (SPPS) cycle for incorporating **H-D-Glu-OMe**.



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Caption: Workflow for SPPS incorporation of **H-D-Glu-OMe**.

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## References

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